

An In-Depth Technical Guide to the Dermatological Effects of 2-Phenoxyethyl Propionate

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Compound of Interest

Compound Name: 2-Phenoxyethyl propionate

CAS No.: 23495-12-7

Cat. No.: B1207134

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Abstract

This technical guide provides a comprehensive analysis of the dermatological effects of **2-Phenoxyethyl propionate**, a fragrance ingredient used in various consumer products. Drawing upon available safety assessments, mechanistic principles of skin sensitization, and established toxicological testing methodologies, this document offers researchers, scientists, and drug development professionals a detailed understanding of this compound's interaction with the skin. While direct experimental data on **2-Phenoxyethyl propionate** is limited, this guide synthesizes information from read-across compounds and fundamental principles of dermatology to build a robust toxicological profile. The document details its low potential for skin sensitization and irritation, explores its likely metabolic fate in the skin, and provides in-depth protocols for relevant dermatological safety assays.

Introduction and Chemical Profile

2-Phenoxyethyl propionate (CAS No. 23495-12-7) is an ester belonging to the Aryl Alkyl Alcohol Simple Acid Esters (AAASAE) group of fragrance ingredients.[1][2] Its molecular

structure, characterized by a phenoxyethyl moiety linked to a propionate group, governs its physicochemical properties and, consequently, its biological interactions with the skin. This guide will delve into the dermatological safety profile of **2-Phenoxyethyl propionate**, with a focus on its potential to induce skin irritation and sensitization.

A toxicological and dermatological review of **2-phenoxyethyl propionate** has been conducted, evaluating its physical properties, acute toxicity, skin irritation, skin sensitization, and genotoxicity data.[2] The Research Institute for Fragrance Materials (RIFM) has concluded that **2-phenoxyethyl propionate** is not considered a skin sensitizer based on existing data and read-across to a structurally similar compound, 2-phenoxyethyl isobutyrate.[3]

Mechanism of Action: A Low-Hazard Profile

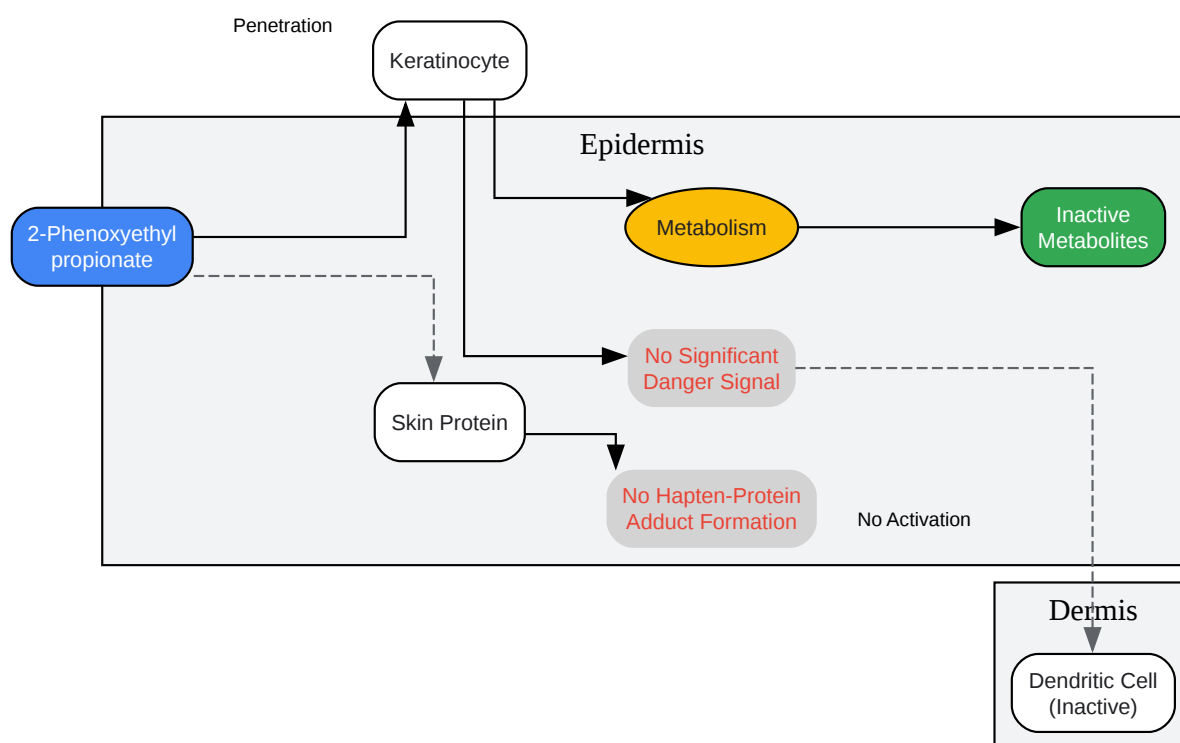
The potential for a chemical to induce skin sensitization is intrinsically linked to its ability to act as a hapten. Haptens are small molecules that can penetrate the stratum corneum and covalently bind to skin proteins, forming immunogenic complexes.[4][5][6] These hapten-protein adducts are then recognized by antigen-presenting cells, initiating a complex immunological cascade that can lead to allergic contact dermatitis (ACD).[7][8][9]

The chemical structure of **2-Phenoxyethyl propionate** suggests a low intrinsic reactivity towards skin proteins. Unlike compounds with reactive functional groups that are known skin sensitizers, **2-Phenoxyethyl propionate** lacks the electrophilic centers that would facilitate covalent bond formation with nucleophilic residues in skin proteins.[8][10] This low reactivity is a key factor in its classification as a non-sensitizer.

The initiation of a sensitization response also often involves the generation of "danger signals" by keratinocytes in response to cellular stress.[11][12] These signals, which include the release of pro-inflammatory cytokines and chemokines, are crucial for the activation and migration of dendritic cells.[7][13] Given the low irritation potential of **2-Phenoxyethyl propionate**, it is unlikely to induce the level of cellular stress required to trigger a significant danger signal cascade.

Proposed Non-Sensitizing Action of 2-Phenoxyethyl Propionate

The following diagram illustrates the likely interaction of a non-sensitizing molecule like **2-Phenoxyethyl propionate** with the skin, in contrast to the pathway initiated by a sensitizing hapten.



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Caption: Proposed interaction of **2-Phenoxyethyl propionate** with the skin.

Dermal Metabolism

Upon penetration into the viable epidermis, **2-Phenoxyethyl propionate** is likely to undergo metabolism by cutaneous enzymes. While direct metabolic studies on **2-Phenoxyethyl propionate** are not readily available, data from its parent alcohol, 2-phenoxyethanol, provides valuable insights.

Studies on 2-phenoxyethanol have shown that it can be metabolized in the skin to phenoxyacetic acid.[14] Human studies on dermal absorption of 2-phenoxyethanol

demonstrate its rapid uptake and extensive metabolism, with phenoxyacetic acid (PhAA) and 4-hydroxyphenoxyacetic acid (4-OH-PhAA) being the major metabolites excreted in urine.[15][16] It is plausible that **2-Phenoxyethyl propionate** is first hydrolyzed to 2-phenoxyethanol and propionic acid, with the former then being oxidized to phenoxyacetic acid. This metabolic pathway would lead to the formation of less reactive, more water-soluble compounds that are readily eliminated from the body.

Experimental Assessment of Dermatological Effects

The safety of fragrance ingredients is assessed through a battery of toxicological tests. For dermatological effects, these typically include assays for skin irritation and sensitization.

Skin Irritation

Skin irritation is a reversible inflammatory response to a chemical.[17] In vitro methods using reconstructed human epidermis (RhE) models are now widely accepted alternatives to traditional animal testing.[18][19][20][21]

This protocol is a summary of the OECD Test Guideline 439.[17]

- **Tissue Culture:** Reconstructed human epidermis tissues (e.g., EpiDerm™, EpiSkin™) are cultured to the appropriate stage of development.
- **Test Substance Application:** A defined amount of **2-Phenoxyethyl propionate** is applied topically to the surface of the RhE tissue.
- **Incubation:** The treated tissues are incubated for a specified period (e.g., 60 minutes).
- **Washing:** The test substance is thoroughly washed from the tissue surface.
- **Post-Incubation:** The tissues are transferred to fresh medium and incubated for a further period (e.g., 42 hours).
- **Viability Assessment:** Tissue viability is determined using the MTT assay. The conversion of MTT to formazan by mitochondrial dehydrogenases in viable cells is quantified spectrophotometrically.

- **Data Analysis:** The viability of the treated tissues is compared to that of negative controls. A reduction in viability below a certain threshold (typically 50%) indicates a potential for skin irritation.

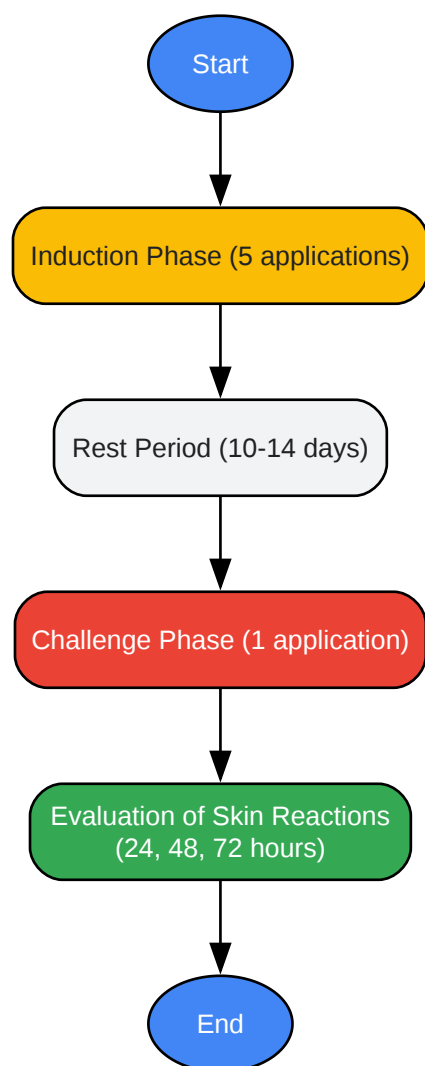
Skin Sensitization

Skin sensitization is a more complex immunological response. The Murine Local Lymph Node Assay (LLNA) is a widely accepted in vivo method for assessing the sensitization potential of a chemical.[\[22\]](#)[\[23\]](#)[\[24\]](#)

This protocol is a summary of the OECD Test Guideline 429.[\[23\]](#)[\[24\]](#)

- **Animal Model:** CBA/J mice are typically used.
- **Dose Selection:** A preliminary screening is often conducted to determine the highest non-irritating concentration of the test substance.
- **Test Substance Application:** A defined volume of **2-Phenoxyethyl propionate** in a suitable vehicle is applied to the dorsal surface of each ear for three consecutive days.
- **Lymphocyte Proliferation Measurement:** On day 6, mice are injected intravenously with ³H-methyl thymidine or a non-radioactive alternative like BrdU.
- **Lymph Node Excision:** After a set time, the draining auricular lymph nodes are excised.
- **Cell Proliferation Analysis:** A single-cell suspension of lymph node cells is prepared, and the incorporation of the labeled nucleotide is measured.
- **Data Analysis:** The stimulation index (SI) is calculated by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. An SI of 3 or greater is typically considered a positive response for sensitization.

In some cases, human confirmatory tests like the Human Maximization Test or the Human Repeated Insult Patch Test (HRIPT) are used to confirm the lack of sensitization at a specific exposure level.[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)



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Caption: Workflow of the Human Maximization Test.

Quantitative Data and Safety Assessment

While specific quantitative data from dermatological studies on **2-Phenoxyethyl propionate** are not publicly available, the safety assessment by RIFM relies on a weight-of-evidence approach, including read-across to 2-phenoxyethyl isobutyrate.[3] For this read-across substance, no skin sensitization was observed in human maximization tests at a concentration of 4%.

The safety of fragrance ingredients is also evaluated through Quantitative Risk Assessment (QRA), which considers both the hazard (sensitization potential) and the consumer exposure to

determine safe use levels in different product types.[25][29]

Endpoint	Test Method	Result for 2-Phenoxyethyl Propionate	Conclusion
Skin Sensitization	Weight of Evidence (including read-across from 2-phenoxyethyl isobutyrate)	Not a sensitizer	Low potential for allergic contact dermatitis
Skin Irritation	Not specified in detail, but generally considered low	Low potential for irritation	Unlikely to cause significant skin irritation

Conclusion

Based on the available evidence, primarily from read-across data and an understanding of its chemical structure, **2-Phenoxyethyl propionate** is considered to have a low potential for causing dermatological effects such as skin irritation and sensitization. Its molecular structure does not suggest a propensity for haptenization, a key event in the induction of allergic contact dermatitis. Furthermore, its likely metabolic pathway in the skin leads to the formation of less reactive and more easily cleared compounds. The established in vitro and in vivo methods for assessing skin irritation and sensitization provide a robust framework for the safety evaluation of this and other fragrance ingredients. For a definitive understanding of its dermatological profile, further direct experimental studies on **2-Phenoxyethyl propionate** would be beneficial.

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